

Application Notes: Oxone-Mediated Oxidation of Sulfides to Sulfones

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Compound of Interest

Compound Name: 2KhsO5.khsO4.K2SO4

Cat. No.: B7909053

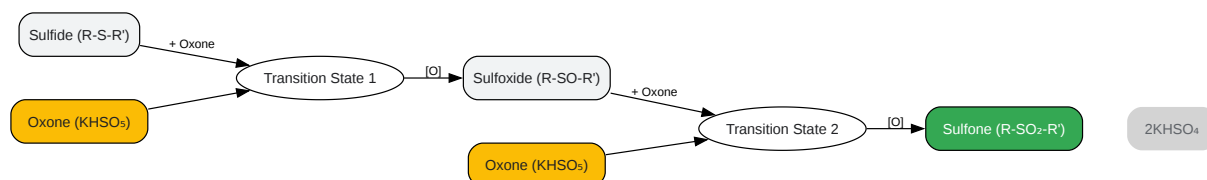
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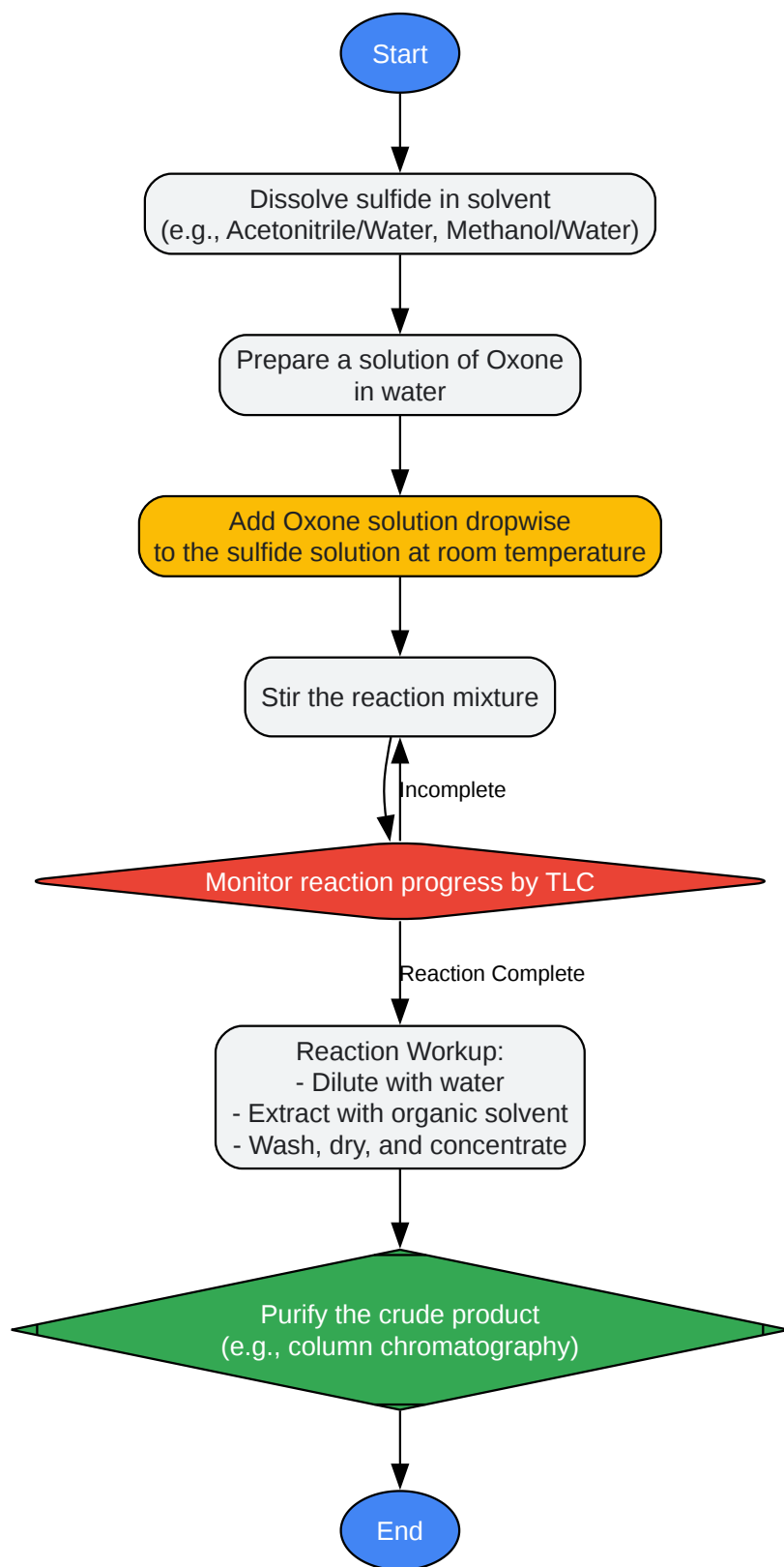
Introduction

The oxidation of sulfides to sulfones is a fundamental transformation in organic synthesis, with the resulting sulfones being crucial structural motifs in a variety of pharmaceuticals and agrochemicals.[1][2][3] Oxone®, a stable, inexpensive, and non-toxic potassium peroxymonosulfate salt, has emerged as a powerful and environmentally benign oxidizing agent for this conversion.[4][5] This method offers a "green" alternative to traditional heavy metal-based oxidants, aligning with the principles of sustainable chemistry.[6][7] The reaction is often characterized by its operational simplicity, high yields, and broad functional group tolerance.

Mechanism of Oxidation

The active oxidant in Oxone® is the peroxymonosulfate anion (HSO_5^-). The oxidation of a sulfide to a sulfone proceeds in a stepwise manner. Initially, the nucleophilic sulfur atom of the sulfide attacks the electrophilic peroxide oxygen of the peroxymonosulfate, leading to the formation of a sulfoxide intermediate. This is the rate-determining step. The sulfoxide is then further oxidized to the corresponding sulfone in a second, typically faster, oxidation step. The overall reaction is a two-step process involving the transfer of two oxygen atoms from Oxone® to the sulfide.





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References

- 1. yccskarad.com [yccskarad.com]
- 2. Sulfide Oxidation - Wordpress [reagents.acsgcipr.org]
- 3. jchemrev.com [jchemrev.com]
- 4. orca.cardiff.ac.uk [orca.cardiff.ac.uk]
- 5. phasetransfercatalysis.com [phasetransfercatalysis.com]
- 6. researchgate.net [researchgate.net]
- 7. asianpubs.org [asianpubs.org]
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